

# Cabotegravir-d5 isotopic purity specification

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**Compound Focus:** Cabotegravir-d5

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## Cabotegravir-d5 Technical Specifications

The table below summarizes the core chemical and physical information for **Cabotegravir-d5** available in the search results.

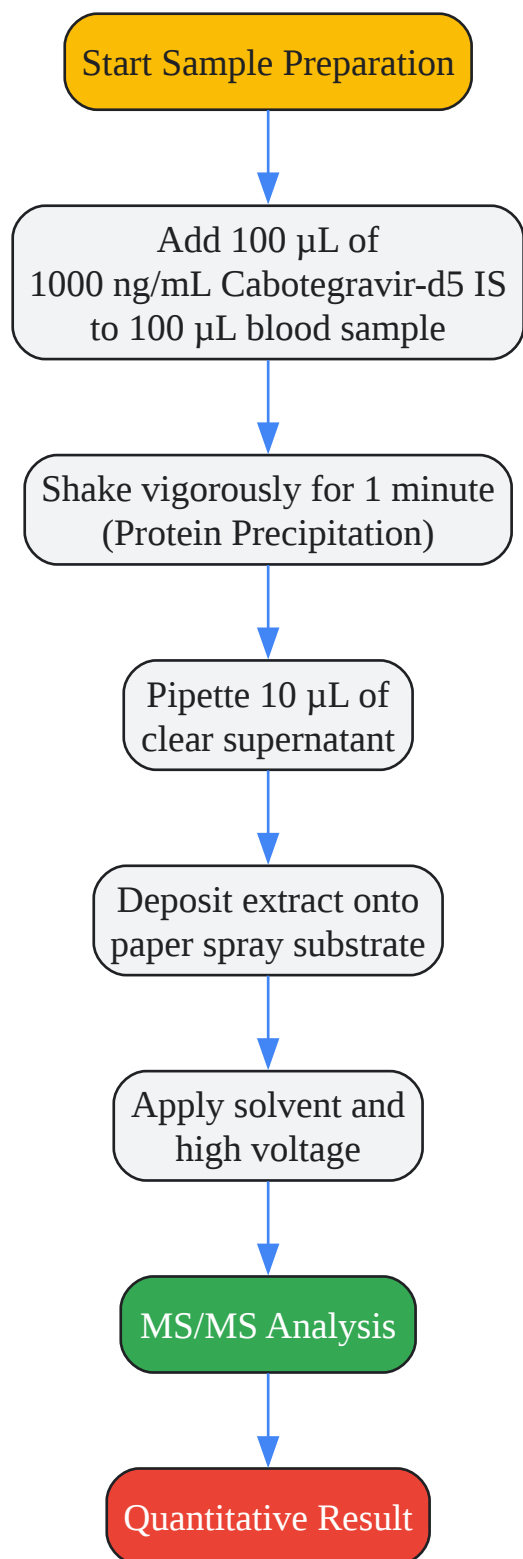
Property	Details
CAS Number	2750534-77-9 [1]
Molecular Formula	C <sub>19</sub> H <sub>12</sub> D <sub>5</sub> F <sub>2</sub> N <sub>3</sub> O <sub>5</sub> [1] [2]
Molecular Weight	410.38 g/mol [1] (also reported as 410.39 g/mol [2])
IUPAC Name	(3S, 11aR)-N-(2, 4-difluorobenzyl)-6-hydroxy-3-(methyl-d3)-5, 7-dioxo-2, 3, 5, 7, 11, 11a-hexahydrooxazolo[3, 2-a]pyrido[1, 2-d]pyrazine-2, 2-d2-8-carboxamide [2]
Appearance	White to off-white solid [1]
Purity	99.31% (Chemical Purity) [1]
Isotopic Purity	Information not found in search results

## Application in Analytical Protocols

**Cabotegravir-d5** is primarily used as a stable isotope-labeled internal standard for quantitative analysis of Cabotegravir in biological samples. Here is a detailed methodology from a research paper that used it for quantifying Cabotegravir in whole blood [3].

- **Function:** Serves as an **Internal Standard (IS)** to correct for variability in sample preparation and ionization efficiency during mass spectrometry [3].
- **Sample Preparation:**
  - Add **100 µL** of a **1000 ng/mL solution of Cabotegravir-d5** in acetonitrile to 100 µL of a blood sample.
  - Shake the mixture vigorously for one minute to precipitate proteins.
  - Pipette **10 µL** of the clear supernatant onto a paper spray substrate (a triangular piece of filter paper) for analysis [3].
- **Mass Spectrometry Analysis:**
  - **Instrument:** Miniature mass spectrometer (Mini-12) with a rectilinear ion trap [3].
  - **Ion Monitoring:** The protonated molecule of **Cabotegravir-d5 (m/z 411)** is isolated and used for quantitative calibration [3].
  - **Performance:** The assay achieved a limit of quantification (LoQ) for Cabotegravir of **750 ng/mL** in whole blood, with a total turnaround time of **under 4 minutes** [3].

This workflow can be visualized in the following diagram:



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## References

1. Cabotegravir-d5 (GSK-1265744-d5) | Stable Isotope [medchemexpress.com]
2. Cabotegravir-D5 [veeprho.com]
3. Miniature Mass Spectrometer-based Point-of-care Assay ... [pmc.ncbi.nlm.nih.gov]

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